

# Refining Endosidin2 dosage for long-term experiments

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## Compound of Interest

Compound Name: *Endosidin2*

Cat. No.: *B11934130*

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## Endosidin2 Technical Support Center

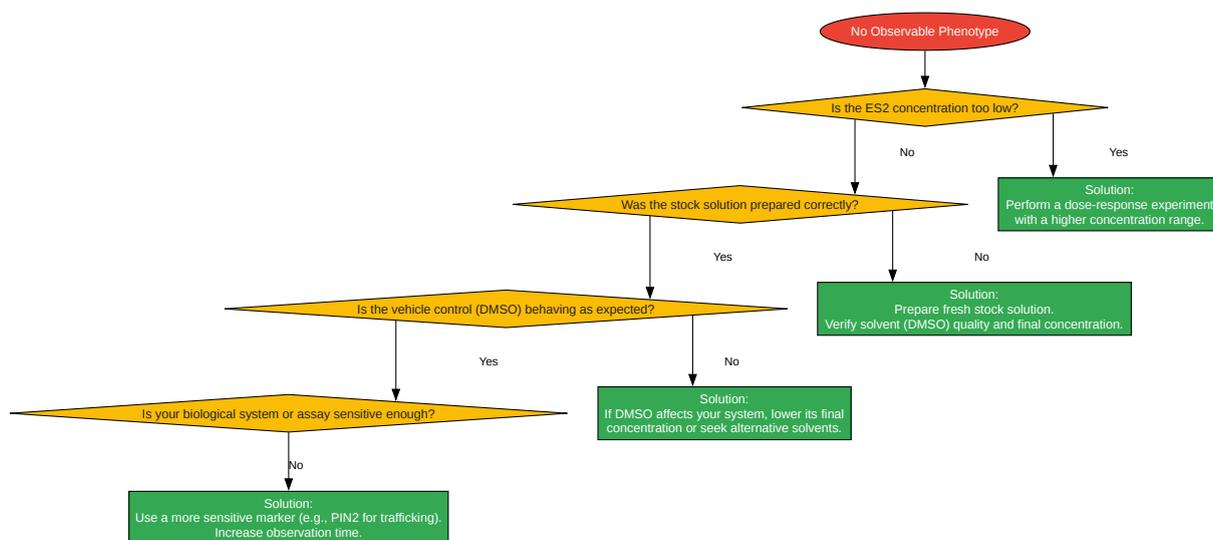
Welcome to the technical support center for **Endosidin2** (ES2). This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on refining **Endosidin2** dosage for long-term experiments. Find answers to frequently asked questions, troubleshoot common experimental issues, and access detailed protocols to ensure the success of your research.

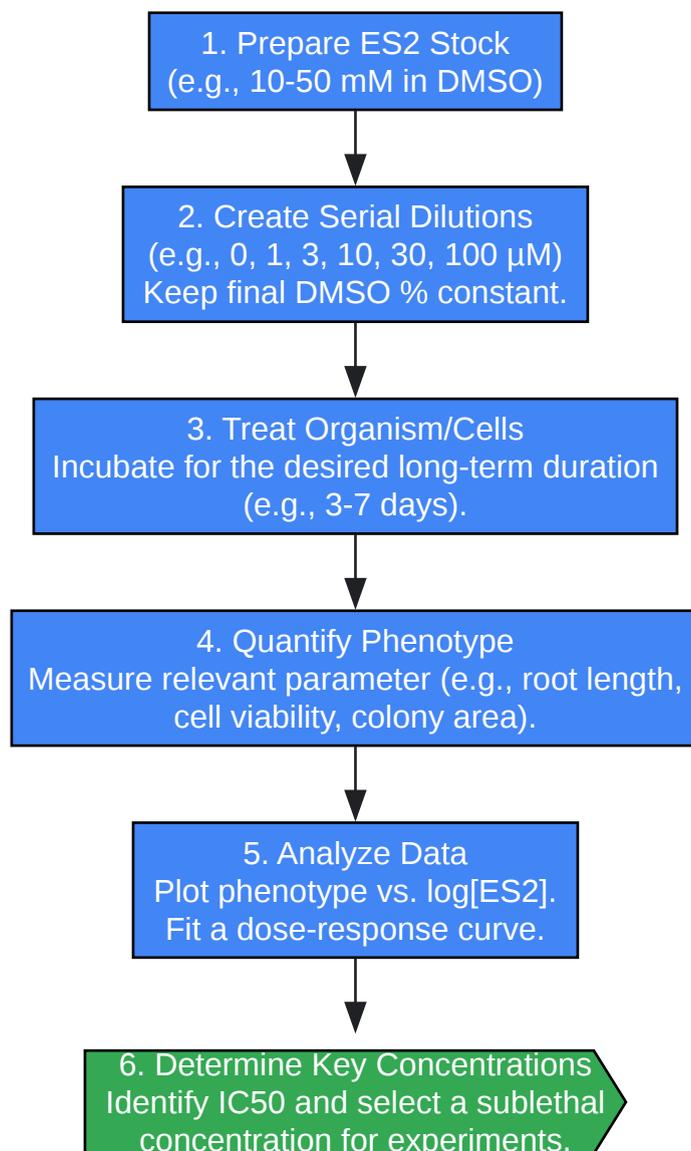
## Frequently Asked Questions (FAQs)

Q1: What is **Endosidin2** and what is its mechanism of action?

**Endosidin2** (ES2) is a small molecule inhibitor that selectively targets the EXO70 subunit of the exocyst complex.[1] The exocyst is a highly conserved eight-protein complex essential for the final stage of exocytosis, specifically tethering secretory vesicles to the plasma membrane before fusion.[2] By binding to EXO70, ES2 inhibits the function of the exocyst complex.[1][3] This disruption of exocytosis leads to a reduction in the delivery of proteins and other molecules to the cell surface and can redirect them to other cellular compartments, such as the vacuole in plants.[4][1] ES2 is active in both plant and mammalian systems.[4][1]







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## References

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